An In-depth Technical Guide to the Thermodynamic Properties of 1-Cyclohexylethanol

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Compound of Interest	
Compound Name:	1-Cyclohexylethanol
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **1-Cyclohexylethanol**. Due to a scarcity of direct experimental data for this specific compound, this document combines theoretical predictions, available experimental data for closely related compounds, and detailed general experimental protocols applicable for its characterization.

Core Thermodynamic Properties

1-Cyclohexylethanol (CAS: 1193-81-3) is a secondary alcohol with a molecular formula of $C_8H_{16}O$.[1][2][3][4][5] Its thermodynamic properties are crucial for understanding its behavior in various chemical and biological systems, informing process design, and ensuring safety in its applications.

Physical Properties

A summary of the key physical properties of **1-Cyclohexylethanol** is presented in Table 1. These values are fundamental for the application and handling of the compound.

Property	Value	Unit	Source
Molecular Weight	128.21	g/mol	[1][2][3][4][5]
Normal Boiling Point	462.2	K	[4][6]
Normal Melting Point	233.12	K	[6]
Critical Temperature	688.47	K	[6]
Critical Pressure	3538.87	kPa	[6]
Critical Volume	0.429	m³/kmol	[6]

Calculated Thermodynamic Data

The following table summarizes thermodynamic properties of **1-Cyclohexylethanol** calculated using the Joback method, a group contribution method for the estimation of thermophysical properties.[6] It is important to note that these are theoretical predictions and may differ from experimental values.

Property	Value	Unit	Source
Standard Gibbs Free Energy of Formation ($\Delta fG°$)	-98.33	kJ/mol	[1][6]
Enthalpy of Formation at Standard Conditions (gas, $\Delta fH°gas$)	-311.64	kJ/mol	[1][6]
Enthalpy of Fusion at Standard Conditions ($\Delta fusH°$)	8.88	kJ/mol	[6]
Enthalpy of Vaporization at Standard Conditions ($\Delta vapH°$)	50.12	kJ/mol	[6]

Ideal Gas Heat Capacity

The ideal gas heat capacity (Cp,gas) of **1-Cyclohexylethanol** has been estimated using the Joback method at various temperatures.[6]

Temperature (K)	Ideal Gas Heat Capacity (J/mol·K)
493.73	274.89
526.19	290.13
558.64	304.61
591.10	318.34
623.56	331.35
656.01	343.66
688.47	355.28

Experimental Protocols

While specific experimental data for **1-Cyclohexylethanol** is limited, the following sections describe standard methodologies for determining the key thermodynamic properties of alcohols.

Determination of Enthalpy of Combustion (ΔcH°) by Calorimetry

The enthalpy of combustion is the heat released when one mole of a substance undergoes complete combustion with oxygen under standard conditions.[7] A common method for its determination is simple calorimetry.

Principle: A known mass of the alcohol is burned in a spirit burner, and the heat released is used to raise the temperature of a known mass of water in a calorimeter.[8][9][10][11] The enthalpy of combustion can then be calculated from the temperature change of the water.

Apparatus:

- Spirit burner

- Copper calorimeter with lid

- Thermometer (0.1 °C resolution)

- Measuring cylinder

- Digital balance (±0.01 g)

- Stand, boss, and clamp

Procedure:

- A known volume (e.g., 100 cm^3) of water is added to the copper calorimeter, and its initial temperature is recorded.[8][10]

- The spirit burner containing **1-Cyclohexylethanol** is weighed to determine its initial mass.[9]

- The burner is placed under the calorimeter, and the wick is lit.[8]

- The water is stirred continuously, and the temperature is monitored.[8]

- After a significant temperature rise (e.g., 20 °C), the flame is extinguished, and the final temperature of the water is recorded.[10]

- The spirit burner is immediately reweighed to determine the mass of alcohol consumed.[8][9]

Calculation:

- Calculate the heat absorbed by the water (q) using the formula: q = m × c × ΔT where:

  - m is the mass of the water.

  - c is the specific heat capacity of water (4.184 J/g·K).

  - ΔT is the change in temperature of the water.[12]

- Calculate the moles of alcohol burned (n) by dividing the mass of alcohol consumed by its molar mass.

- The enthalpy of combustion ($\Delta cH°$) in kJ/mol is then calculated as: $\Delta cH° = -q / n$ The negative sign indicates that the reaction is exothermic.[12]

Sources of Error:

- Incomplete combustion of the alcohol.[13]

- Heat loss to the surroundings.[13][14]

- Heat absorbed by the calorimeter itself.[13]

Determination of Enthalpy of Vaporization ($\Delta vapH°$)

The enthalpy of vaporization is the amount of energy required to transform one mole of a liquid into a gas at a given pressure. This can be determined from vapor pressure measurements at different temperatures.

Principle: The relationship between vapor pressure and temperature is described by the Clausius-Clapeyron equation. By measuring the vapor pressure of **1-Cyclohexylethanol** at various temperatures, the enthalpy of vaporization can be calculated from the slope of a plot of ln(P) versus 1/T.[15]

Experimental Methods for Vapor Pressure Measurement:

- Knudsen Effusion Method: This method is suitable for substances with low vapor pressures. The rate of effusion of the vapor through a small orifice in a cell is measured, from which the vapor pressure can be calculated.[16]

- Transpiration Method: An inert gas is passed over the liquid sample at a known rate, becoming saturated with the vapor. The amount of substance transported by the gas is determined, allowing for the calculation of the vapor pressure.[16]

Procedure (General):

- The sample of **1-Cyclohexylethanol** is placed in the measurement apparatus.

- The system is allowed to reach thermal equilibrium at a set temperature.

- The vapor pressure is measured using the chosen technique.

- Steps 2 and 3 are repeated for a range of temperatures.

Calculation:

- Plot the natural logarithm of the vapor pressure (ln P) against the reciprocal of the absolute temperature (1/T).

- The data should form a straight line.

- The slope of this line is equal to $-\Delta vapH°/R$, where R is the ideal gas constant (8.314 J/mol·K).[15]

- Therefore, $\Delta vapH°$ can be calculated as: $\Delta vapH° = -slope \times R$
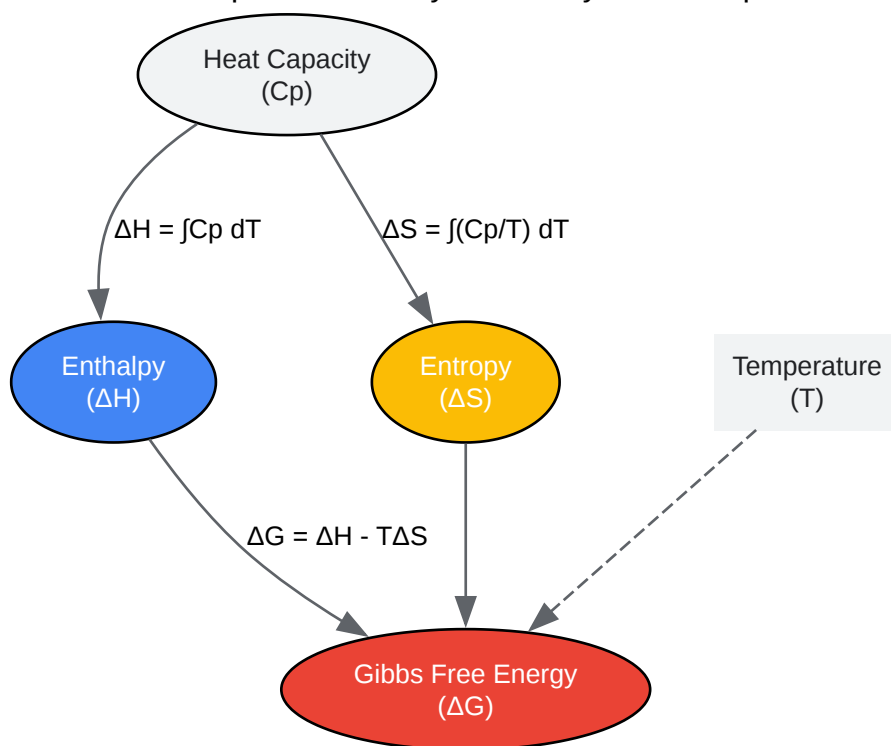
Visualizations

Experimental Workflow for Thermodynamic Property Determination

General Experimental Workflow for Thermodynamic Property Determination of 1-Cyclohexylethanol
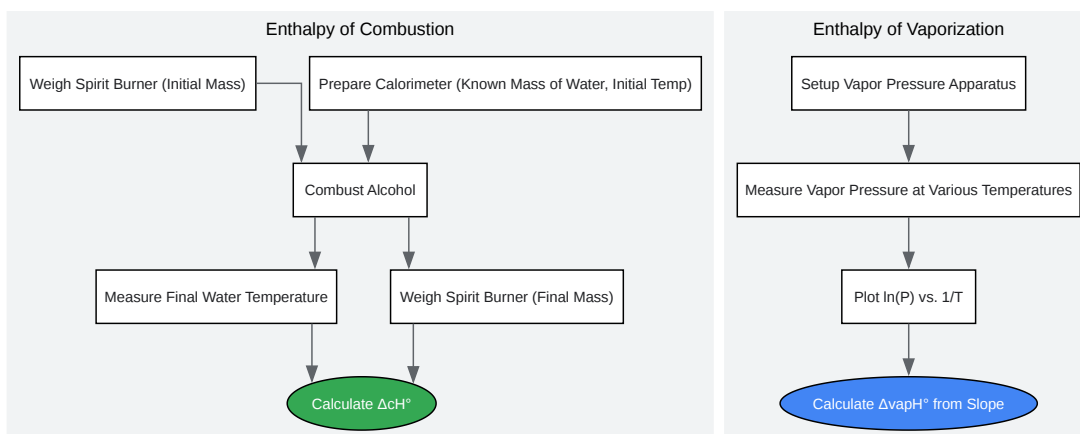
Relationship Between Key Thermodynamic Properties

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